

Application Notes & Protocol: Standardized Ceftazidime Susceptibility Testing of Clinical Isolates

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Compound of Interest

Compound Name: *Ceftazidime anhydrous, (E)-*

CAS No.: 78439-06-2

Cat. No.: B026415

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Introduction: The Clinical Imperative for Accurate Ceftazidime Susceptibility Data

Ceftazidime is a third-generation cephalosporin antibiotic with a critical role in treating infections caused by a wide range of Gram-negative bacteria, most notably *Pseudomonas aeruginosa* and various Enterobacterales.[1] Its mechanism of action involves the inhibition of bacterial cell wall synthesis, leading to cell lysis and death. However, the global rise in antimicrobial resistance, driven by mechanisms such as the production of extended-spectrum β -lactamases (ESBLs) and carbapenemases, threatens the efficacy of ceftazidime.[1]

Therefore, accurate and reproducible in vitro susceptibility testing is not merely a laboratory procedure; it is a cornerstone of effective clinical management, antimicrobial stewardship, and epidemiological surveillance.[1] These application notes provide a comprehensive, field-tested guide for researchers, clinical microbiologists, and drug development professionals to perform ceftazidime susceptibility testing in accordance with the highest standards of scientific integrity,

referencing established protocols from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Core Principles: Ensuring Trustworthy and Reproducible Results

Antimicrobial susceptibility testing (AST) determines the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism (Minimum Inhibitory Concentration or MIC) or assesses growth inhibition in the presence of a standardized antibiotic concentration (disk diffusion). The trustworthiness of these methods hinges on meticulous standardization of every variable, from the preparation of the antibiotic to the final interpretation of the results.

The causality behind this rigidity is simple: minor deviations in inoculum density, media composition, or incubation conditions can significantly alter the outcome, potentially misclassifying a resistant isolate as susceptible, with severe clinical consequences. This protocol is designed as a self-validating system, incorporating rigorous quality control (QC) measures to ensure the integrity of every result. Adherence to globally recognized standards set by CLSI and EUCAST is mandatory for inter-laboratory reproducibility and clinical relevance.^{[2][3]}

Protocol Part I: Preparation of Ceftazidime Anhydrous (E)- Stock Solution

The accuracy of any MIC determination begins with the precise preparation of the antimicrobial stock solution. This protocol details the steps for preparing a high-concentration stock solution from ceftazidime powder.

3.1 Rationale for Potency Calculation Antimicrobial powders are rarely 100% pure active compounds. They contain moisture, salts (e.g., sodium), and other impurities. The manufacturer provides a "potency" value (in μg of active drug per mg of powder) on the certificate of analysis. Using this value is critical for preparing a stock solution of the correct concentration. The dosage is expressed in terms of the anhydrous active moiety.^[4]

3.2 Materials

- Ceftazidime powder (with known potency)
- Sterile, deionized water
- Sterile volumetric flasks and pipettes
- Calibrated analytical balance
- Sterile 0.22 µm syringe filters and syringes

3.3 Step-by-Step Protocol

- **Determine Powder Mass:** Use the following formula to calculate the weight of ceftazidime powder needed for your desired stock concentration.^[4] $\text{Weight (mg)} = [\text{Desired Volume (mL)} \times \text{Desired Concentration (µg/mL)}] / \text{Potency (µg/mg)}$
 - Example: To prepare 10 mL of a 1280 µg/mL stock solution from a powder with a potency of 950 µg/mg: $\text{Weight (mg)} = (10 \text{ mL} \times 1280 \text{ µg/mL}) / 950 \text{ µg/mg} = 13.47 \text{ mg}$
- **Weighing:** Aseptically weigh the calculated amount of ceftazidime powder on a calibrated analytical balance.
- **Dissolution:** Transfer the powder to a sterile volumetric flask. Add approximately half the final volume of sterile deionized water and mix gently to dissolve. Ceftazidime dissolution releases carbon dioxide; allow this to dissipate before proceeding.
- **Final Volume:** Once fully dissolved, bring the solution to the final desired volume with sterile water.
- **Sterilization:** Sterilize the stock solution by filtering it through a 0.22 µm syringe filter into a sterile container.
- **Storage:** Aliquot the stock solution into sterile, cryo-rated tubes and store at -70°C or below. Avoid repeated freeze-thaw cycles.

Protocol Part II: Broth Microdilution (BMD) for MIC Determination

The BMD method is the international reference standard for quantitative MIC determination. It involves challenging a standardized bacterial inoculum with serial twofold dilutions of the antimicrobial agent in a liquid growth medium.[5]

4.1 Materials

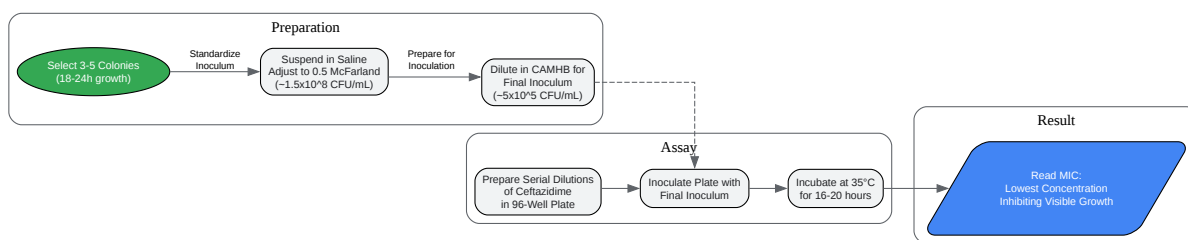
- Ceftazidime stock solution
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Clinical isolate (grown on a non-selective agar plate for 18-24 hours)
- Sterile saline or broth
- 0.5 McFarland turbidity standard
- Spectrophotometer (optional, for inoculum standardization)
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$, ambient air)

4.2 Step-by-Step Protocol

- Inoculum Preparation: a. Select 3-5 well-isolated colonies of the clinical isolate from an 18-24 hour agar plate. b. Suspend the colonies in sterile saline. c. Adjust the turbidity of the suspension to match a 0.5 McFarland standard (equivalent to approximately $1-2 \times 10^8$ CFU/mL). This step is critical; an inoculum that is too light or too heavy will produce false susceptible or false resistant results, respectively. d. Dilute this standardized suspension in CAMHB to achieve a final inoculum concentration in the microtiter wells of approximately 5×10^5 CFU/mL.[4]
- Plate Preparation: a. Prepare serial twofold dilutions of the ceftazidime stock solution in CAMHB directly in the 96-well plate or in separate tubes. A typical concentration range for ceftazidime is 0.06 to 64 $\mu\text{g/mL}$.[4] b. Ensure each well contains the desired ceftazidime concentration in the appropriate volume (e.g., 50 μL). c. Include a growth control well (no antibiotic) and a sterility control well (no bacteria).

- Inoculation: Add the final diluted bacterial inoculum to each well (except the sterility control), bringing the total volume to the final amount (e.g., 100 μ L).
- Incubation: Incubate the plate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.[4]
- Reading the MIC: The MIC is the lowest concentration of ceftazidime that completely inhibits visible growth (i.e., the first clear well).[1]

4.3 Broth Microdilution Workflow



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Workflow for Ceftazidime Broth Microdilution.

Protocol Part III: Kirby-Bauer Disk Diffusion Method

The Kirby-Bauer method is a widely used, practical, and cost-effective qualitative (or semi-quantitative) method for AST. It involves placing an antibiotic-impregnated disk on an agar plate swabbed with a standardized bacterial inoculum.[6]

5.1 Materials

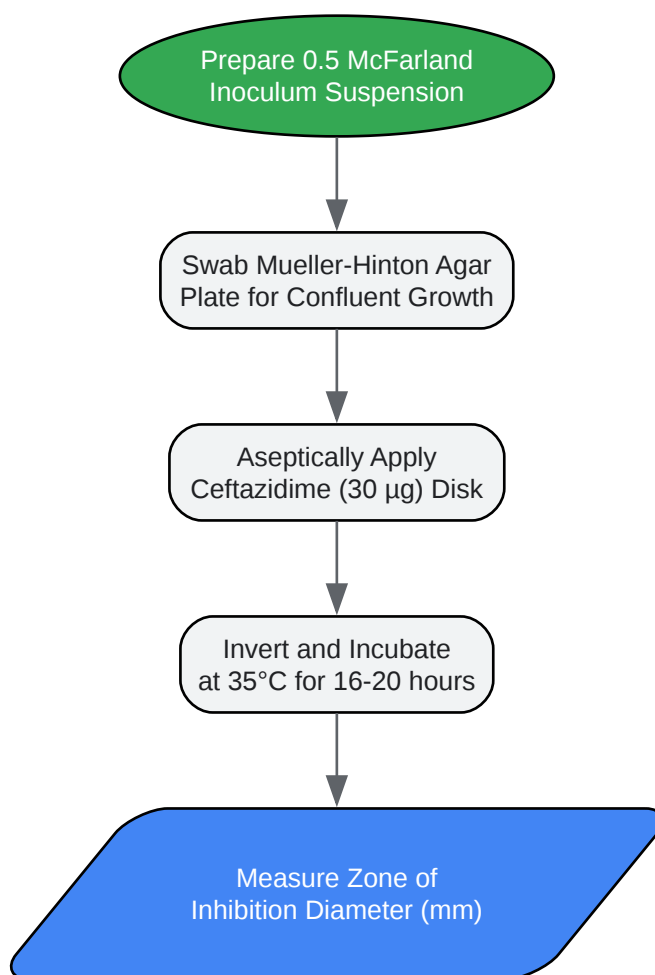
- Ceftazidime 30 μ g disks

- Mueller-Hinton Agar (MHA) plates (4 mm depth)
- Clinical isolate (grown on a non-selective agar plate for 18-24 hours)
- Sterile saline or broth
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$, ambient air)
- Ruler or calipers

5.2 Step-by-Step Protocol

- Inoculum Preparation: Prepare a bacterial suspension adjusted to a 0.5 McFarland standard as described in section 4.2, step 1.
- Plate Inoculation: Within 15 minutes of standardization, dip a sterile cotton swab into the inoculum and rotate it against the side of the tube to remove excess liquid. Swab the entire surface of the MHA plate three times, rotating the plate approximately 60 degrees after each application to ensure even, confluent growth.^[4]
- Disk Application: Aseptically apply a ceftazidime 30 µg disk to the surface of the inoculated agar. Press down gently to ensure complete contact with the agar.
- Incubation: Within 15 minutes of disk application, invert the plates and place them in an incubator at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.^[4]
- Measure Zone of Inhibition: After incubation, use a ruler or calipers to measure the diameter of the zone of complete growth inhibition around the disk to the nearest millimeter.^[4]

5.3 Kirby-Bauer Disk Diffusion Workflow



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Workflow for Kirby-Bauer Disk Diffusion.

Interpretation of Results: Clinical Breakpoints

The measured MIC value or zone diameter is interpreted using clinical breakpoints established by CLSI or EUCAST to categorize an isolate as Susceptible (S), Susceptible-Dose Dependent (SDD) / Intermediate (I), or Resistant (R).^[7] These breakpoints are based on extensive pharmacokinetic/pharmacodynamic (PK/PD), clinical outcome, and microbiological data. It is crucial to use the most current version of these standards.^{[2][3]}

Table 1: CLSI & EUCAST Clinical Breakpoints for Ceftazidime (2024)

Organism Group	Method	Susceptible (S)	Intermediate (I) / SDD	Resistant (R)	Source(s)
CLSI M100, 34th Ed.					
Enterobacteriales	MIC (µg/mL)	≤ 4	8	≥ 16	[4][5]
	Disk (mm)	≥ 21	18-20	≤ 17	[4][5]
P. aeruginosa	MIC (µg/mL)	≤ 8	16	≥ 32	[4][5]
	Disk (mm)	≥ 18	15-17	≤ 14	[4][5]
EUCAST v. 14.0					
Enterobacteriales	MIC (mg/L)	≤ 1	2-4	> 4	[3]
	Disk (mm)	≥ 22	16-21	< 16	[3]
P. aeruginosa	MIC (mg/L)	≤ 8	-	> 8	[3]
	Disk (mm)	≥ 17	-	< 17	[3]

Note: EUCAST uses mg/L, which is equivalent to µg/mL. The "Intermediate" category in EUCAST has been largely replaced by "Susceptible, Increased Exposure (I)".

Quality Control: The Foundation of a Self-Validating System

Performing regular quality control is mandatory to ensure the accuracy and precision of testing procedures. This involves testing reference strains with known susceptibility profiles. Results must fall within the acceptable ranges specified by the standardizing body.

Table 2: CLSI & EUCAST Quality Control Ranges for Ceftazidime

QC Strain	Method	Acceptable Range	Source(s)
CLSI M100, 34th Ed.			
E. coli ATCC® 25922	MIC (µg/mL)	0.06 - 0.5	[4][5]
Disk (mm)	25 - 32	[4][5]	
P. aeruginosa ATCC® 27853	MIC (µg/mL)	1 - 4	[4][5]
Disk (mm)	22 - 29	[4][5]	
EUCAST QC Tables v. 14.0			
E. coli ATCC® 25922	MIC (mg/L)	0.125 - 0.5	[3]
Disk (mm)	25 - 31	[3]	
P. aeruginosa ATCC® 27853	MIC (mg/L)	1 - 4	[3]
Disk (mm)	20 - 26	[3]	

Field Insight: If a QC result falls outside the acceptable range, patient results cannot be reported. The entire test run must be investigated for errors in materials, procedure, or incubation. Common causes include improperly prepared inocula, expired reagents, or incorrect incubation temperatures.

References

- Beckman Coulter. (n.d.). Updated FDA/CLSI Ceftazidime Breakpoints from a Multicenter Assessment for Enterobacterales, Acinetobacter spp. and Pseudomonas. Beckman Coulter. [\[Link\]](#)
- Clinical and Laboratory Standards Institute. (2024). Performance Standards for Antimicrobial Susceptibility Testing. 34th ed. CLSI supplement M100.
- European Committee on Antimicrobial Susceptibility Testing. (2023). Routine and extended internal quality control for MIC determination and disk diffusion as recommended by

EUCAST. Version 13.1. [\[Link\]](#)

- AffiBIOTICS. (n.d.). Ceftazidime Susceptibility Testing. AffiBIOTICS. [\[Link\]](#)
- CLSI. (2026). M100 | Performance Standards for Antimicrobial Susceptibility Testing. [\[Link\]](#)
- EUCAST. (n.d.). Clinical Breakpoint Tables. [\[Link\]](#)
- Wisconsin State Laboratory of Hygiene. (2024). 2024 Updates to CLSI M100 – Presentation. [\[Link\]](#)
- CLSI. (2024). M100Ed34 Performance Standards for Antimicrobial Susceptibility Testing. [\[Link\]](#)
- Turnidge, J., et al. (2018). Development of EUCAST zone diameter breakpoints and quality control criteria for ceftazidime-avibactam 10-4 µg. Journal of Antimicrobial Chemotherapy. [\[Link\]](#)
- CLSI. (2022). M100 - Performance Standards for Antimicrobial Susceptibility Testing. [\[Link\]](#)
- EUCAST. (n.d.). Guidance Documents. [\[Link\]](#)
- PIDEL. (n.d.). CLSI M100™. [\[Link\]](#)
- ResearchGate. (n.d.). Development of EUCAST zone diameter breakpoints and quality control criteria for ceftazidime-avibactam 10-4 µg. [\[Link\]](#)
- EUCAST. (2024). EUCAST breakpoint tables and website presentation. [\[Link\]](#)
- CLSI. (n.d.). QC Ranges Archived From CLSI Document M100 Since 2010. [\[Link\]](#)
- EUCAST. (2024). Breakpoint tables for interpretation of MICs and zone diameters. Version 14.0. [\[Link\]](#)
- Scribd. (n.d.). EUCAST Quality Control Guidelines. [\[Link\]](#)
- EUCAST. (n.d.). Document Archive. [\[Link\]](#)
- Drugs.com. (2025). Ceftazidime Monograph for Professionals. [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. M100 | Performance Standards for Antimicrobial Susceptibility Testing \[clsi.org\]](https://www.clsi.org)
- [3. megumed.de \[megumed.de\]](https://www.megumed.de)
- [4. media.beckmancoulter.com \[media.beckmancoulter.com\]](https://www.media.beckmancoulter.com)
- [5. scribd.com \[scribd.com\]](https://www.scribd.com)
- [6. EUCAST: Clinical Breakpoint Tables \[eucast.org\]](https://www.eucast.org)
- [7. szu.gov.cz \[szu.gov.cz\]](https://www.szu.gov.cz)
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